

# A Comparative Guide to the Characterization of Bisoprolol EP Impurity M

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## Compound of Interest

Compound Name: 4-((2-Isopropoxyethoxy)methyl)phenol

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This guide provides a comprehensive comparison of Bisoprolol EP Impurity M with other known related substances of Bisoprolol. It is intended for researchers, scientists, and drug development professionals, offering objective analysis and supporting experimental data to aid in the identification, control, and characterization of this and other impurities.

## Introduction to Bisoprolol and its Impurities

Bisoprolol is a selective beta-1 adrenergic receptor antagonist widely used in the treatment of cardiovascular diseases such as hypertension, coronary heart disease, and heart failure. As with any active pharmaceutical ingredient (API), the manufacturing process of Bisoprolol can lead to the formation of impurities. These impurities, if not properly controlled, can affect the safety and efficacy of the final drug product. The European Pharmacopoeia (EP) lists several potential impurities of Bisoprolol, including Impurity M. Understanding the characteristics of these impurities is crucial for quality control and regulatory compliance.

## Characterization of Bisoprolol EP Impurity M

Bisoprolol EP Impurity M, chemically known as 4-[(2-Isopropoxyethoxy)methyl]phenol, is a key process-related impurity in the synthesis of Bisoprolol.<sup>[1][2][3][4]</sup> Its formation is associated with the starting materials and synthetic route employed in the manufacturing of the API.

Table 1: Physicochemical Properties of Bisoprolol EP Impurity M

Property	Value	Reference
IUPAC Name	4-[(2-Isopropoxyethoxy)methyl]phenol	[2][3]
CAS Number	177034-57-0	[2][4]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O <sub>3</sub>	[2][4]
Molecular Weight	210.3 g/mol	[2][4]

## Comparison with Other Bisoprolol Impurities

A thorough understanding of Bisoprolol EP Impurity M involves comparing its properties and analytical behavior with other relevant impurities listed in the European Pharmacopoeia.

Table 2: Comparison of Key Bisoprolol Impurities

Impurity Name	Molecular Formula	Molecular Weight (g/mol)	Common Analytical Techniques
Bisoprolol EP Impurity A	C <sub>13</sub> H <sub>21</sub> NO <sub>3</sub>	239.31	HPLC, LC-MS/MS[5]
Bisoprolol EP Impurity E	C <sub>18</sub> H <sub>29</sub> NO <sub>3</sub>	307.43	HPLC, LC-MS/MS
Bisoprolol EP Impurity G	C <sub>19</sub> H <sub>33</sub> NO <sub>5</sub>	355.47	HPLC, LC-MS/MS[6][7]
Bisoprolol EP Impurity K	C <sub>18</sub> H <sub>29</sub> NO <sub>5</sub>	339.43	HPLC, LC-MS/MS
Bisoprolol EP Impurity M	C <sub>12</sub> H <sub>18</sub> O <sub>3</sub>	210.3	HPLC, <sup>1</sup> H NMR, Mass Spectrometry, IR[1][8]
Bisoprolol EP Impurity Q	C <sub>16</sub> H <sub>27</sub> NO <sub>4</sub>	297.39	HPLC, LC-MS/MS

## Experimental Protocols

### Synthesis of Bisoprolol EP Impurity M

A reported synthesis of Bisoprolol EP Impurity M involves the reaction of 4-hydroxybenzyl alcohol with 2-isopropoxyethanol in the presence of an acid catalyst.<sup>[1]</sup>

Materials:

- 4-hydroxybenzyl alcohol
- 2-isopropoxyethanol
- Sulfuric acid-absorbed activated silica
- Round-bottom flask
- Ice bath
- Stirrer
- Filtration apparatus (Büchner funnel)
- Solvents for purification (e.g., n-hexane, ethyl acetate)

Procedure:

- Cool 2-isopropoxyethanol in a round-bottom flask using an ice bath and stir for 5 minutes.
- Add sulfuric acid-absorbed activated silica (1.0 eq) to the flask.
- Add 4-hydroxybenzyl alcohol (1.0 eq) to the reaction mixture.
- Stir the mixture for 5 minutes in the ice bath.
- Remove the cooling and allow the reaction to proceed at room temperature for 5-6 hours.
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) with a mobile phase of n-hexane/ethyl acetate.

- Upon completion, filter the reaction mixture through a Büchner funnel to remove the silica.
- The resulting filtrate contains Bisoprolol EP Impurity M, which can be further purified by column chromatography.[\[1\]](#)

## Analytical Characterization

The structural confirmation and purity assessment of Bisoprolol EP Impurity M are typically performed using a combination of spectroscopic and chromatographic techniques.

### 1. High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the synthesized impurity and to separate it from Bisoprolol and other related substances.
- Method: A validated stability-indicating RP-HPLC method is often employed.[\[9\]](#)[\[10\]](#)[\[11\]](#)
  - Column: C18 column (e.g., Zorbax SB C18, 150 x 4.6 mm, 3.5  $\mu$ m).[\[9\]](#)
  - Mobile Phase: A gradient elution using a mixture of an acidic buffer (e.g., 0.2% v/v perchloric acid in water) and an organic modifier (e.g., acetonitrile).[\[9\]](#)
  - Flow Rate: Typically around 1.2 mL/min.[\[9\]](#)
  - Detection: UV detection at an appropriate wavelength.
  - Column Temperature: Maintained at a constant temperature, for example, 20°C.[\[9\]](#)

### 2. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of the impurity.
- Method: The synthesized compound is introduced into a mass spectrometer (e.g., via LC-MS). The resulting mass spectrum should show a molecular ion peak corresponding to the calculated molecular weight of Bisoprolol EP Impurity M (210.3 g/mol).[\[1\]](#) Experimental mass-to-charge ratios of 210.3 ( $M^+$ ) and 210.2 ( $M^+$ ) have been reported.[\[1\]](#)

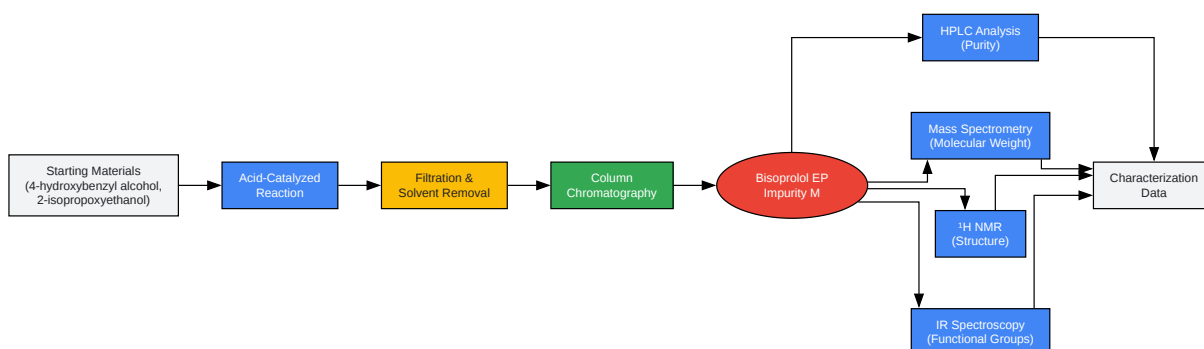
### 3. Nuclear Magnetic Resonance ( $^1\text{H}$ NMR) Spectroscopy

- Objective: To elucidate the chemical structure of the impurity by analyzing the chemical shifts and splitting patterns of its protons.
- Method: The purified sample is dissolved in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ) and analyzed using an NMR spectrometer. The resulting spectrum should be consistent with the structure of 4-[(2-Isopropoxyethoxy)methyl]phenol.[1]

#### 4. Infrared (IR) Spectroscopy

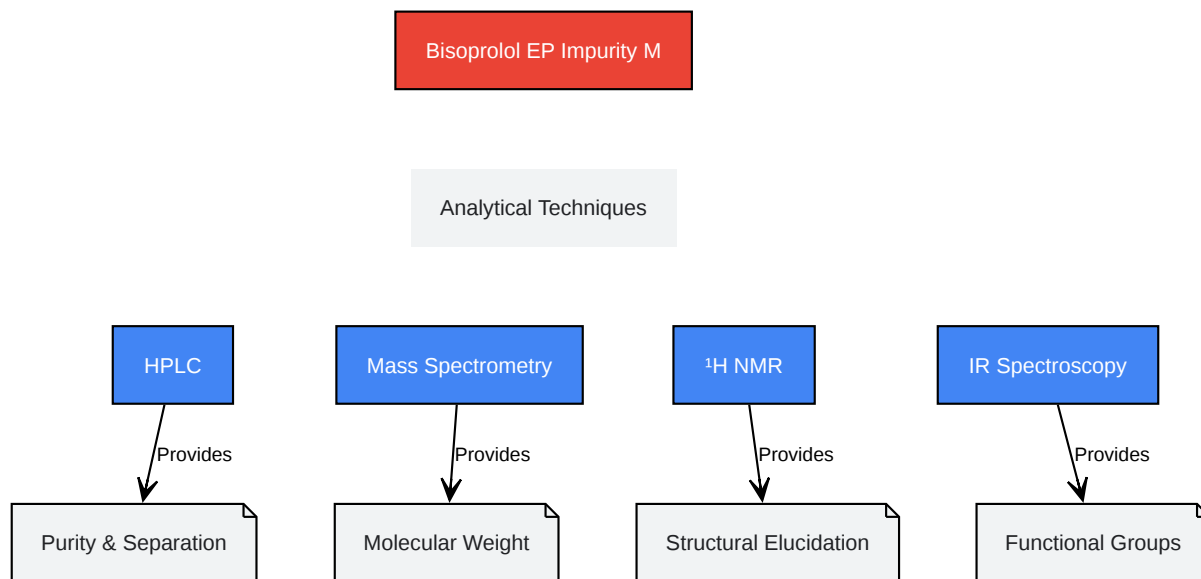
- Objective: To identify the functional groups present in the molecule.
- Method: The IR spectrum of the sample is recorded. The spectrum should show characteristic absorption bands for the hydroxyl (-OH) group, ether (C-O-C) linkages, and the aromatic ring.[1]

## Visualizations



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Caption: Workflow for the synthesis and characterization of Bisoprolol EP Impurity M.



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Caption: Analytical techniques for the characterization of Bisoprolol EP Impurity M.

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## References

- 1. [ijper.org](http://ijper.org) [[ijper.org](http://ijper.org)]
- 2. [pharmaceresearch.com](http://pharmaceresearch.com) [[pharmaceresearch.com](http://pharmaceresearch.com)]
- 3. [veeprho.com](http://veeprho.com) [[veeprho.com](http://veeprho.com)]
- 4. [alentris.org](http://alentris.org) [[alentris.org](http://alentris.org)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. [repository.ukim.mk](http://repository.ukim.mk) [[repository.ukim.mk](http://repository.ukim.mk)]
- 7. Bisoprolol EP Impurity G | SynZeal [[synzeal.com](http://synzeal.com)]

- 8. [synthinkchemicals.com](https://synthinkchemicals.com) [[synthinkchemicals.com](https://synthinkchemicals.com)]
- 9. [bulletin.mfd.org.mk](https://bulletin.mfd.org.mk) [[bulletin.mfd.org.mk](https://bulletin.mfd.org.mk)]
- 10. [jchr.org](https://jchr.org) [[jchr.org](https://jchr.org)]
- 11. [mjcce.org.mk](https://mjcce.org.mk) [[mjcce.org.mk](https://mjcce.org.mk)]
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